

# A Technical Guide to Boc-L-2-aminobutanoic Acid: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: *Boc-L-2-aminobutanoic acid*

Cat. No.: *B558399*

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**Boc-L-2-aminobutanoic acid**, a key building block in synthetic organic chemistry, plays a pivotal role in the development of novel peptides and pharmaceutical agents. This N-terminally protected form of L-2-aminobutanoic acid is widely utilized for its ability to facilitate controlled peptide bond formation and introduce non-canonical amino acid structures into polypeptide chains. Its use is integral to advancing research in medicinal chemistry and drug discovery.

## Physicochemical Properties

The fundamental properties of **Boc-L-2-aminobutanoic acid** are summarized below. These data are essential for its handling, characterization, and application in synthetic protocols.

Property	Value	Reference
CAS Number	34306-42-8	[1][2][3][4]
Molecular Weight	203.24 g/mol	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>4</sub>	[1][3]
Appearance	White to off-white solid/powder	[3][4]
Purity	≥ 98% (HPLC)	[3]
Optical Rotation	+5.3° (c=1.5% in MeOH)	[3]
Storage Conditions	0-8 °C	[3]

## Experimental Protocols

The primary application of **Boc-L-2-aminobutanoic acid** is in solid-phase peptide synthesis (SPPS). Below is a generalized methodology for its incorporation into a growing peptide chain.

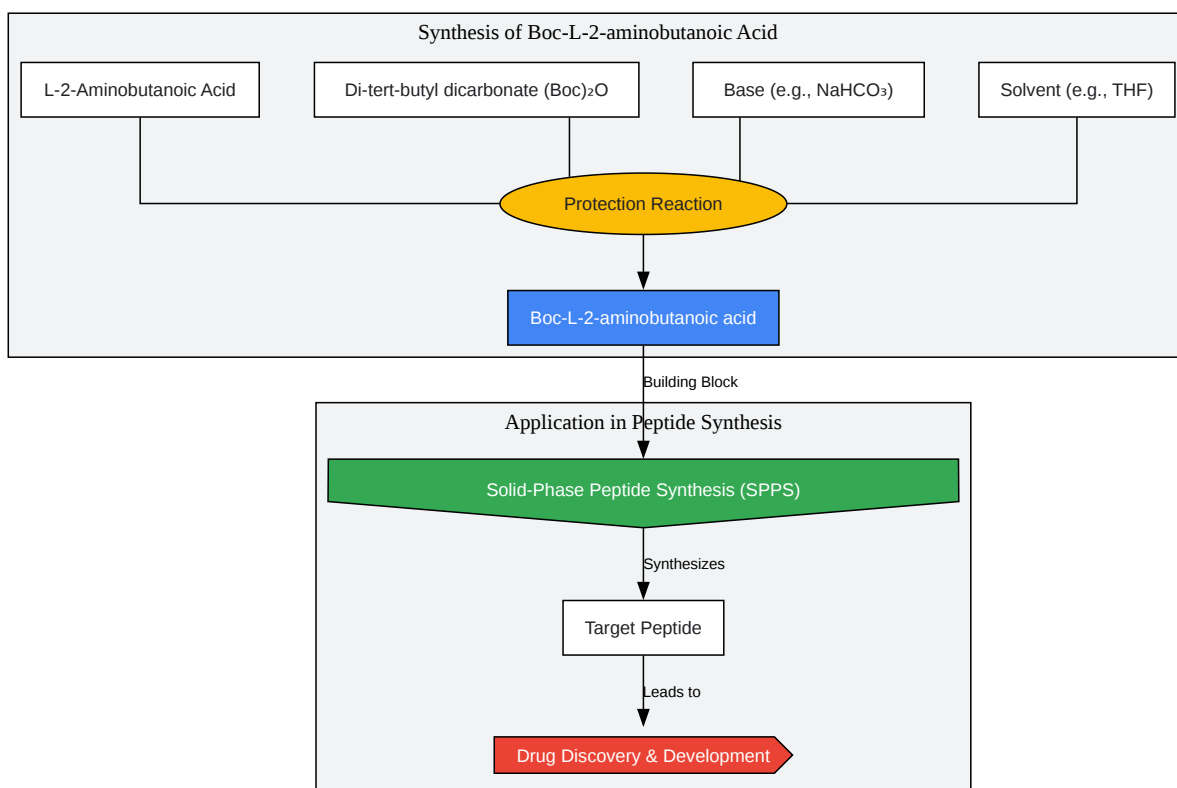
Protocol: Incorporation of **Boc-L-2-aminobutanoic Acid** via Solid-Phase Peptide Synthesis (SPPS)

- Resin Preparation: Swell a suitable solid support resin (e.g., Merrifield resin) in an appropriate solvent such as dichloromethane (DCM).
- Deprotection: Remove the N-terminal protecting group from the resin-bound amino acid by treating it with a deprotection agent (e.g., trifluoroacetic acid (TFA) in DCM).
- Neutralization: Neutralize the resin with a base, such as diisopropylethylamine (DIPEA) in DCM, to prepare it for the coupling reaction.
- Activation and Coupling:
  - In a separate vessel, dissolve **Boc-L-2-aminobutanoic acid** and a coupling agent (e.g., HBTU, HATU) in a solvent like N,N-dimethylformamide (DMF).
  - Add an activating base (e.g., DIPEA) to the solution to form the activated ester of **Boc-L-2-aminobutanoic acid**.

- Add the activated amino acid solution to the neutralized resin and allow the coupling reaction to proceed to completion.
- Washing: Thoroughly wash the resin with DMF and DCM to remove any unreacted reagents and byproducts.
- Cycle Repetition: Repeat the deprotection, neutralization, coupling, and washing steps for each subsequent amino acid to be added to the peptide chain.
- Cleavage and Deprotection: Once the desired peptide sequence is assembled, cleave the peptide from the resin and remove all side-chain protecting groups using a strong acid cocktail (e.g., a mixture of TFA, triisopropylsilane, and water).
- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: Confirm the identity and purity of the final peptide using techniques such as mass spectrometry and analytical HPLC.

## Workflow and Applications

**Boc-L-2-aminobutanoic acid** serves as a fundamental component in the synthesis of peptidomimetics and other complex organic molecules. Its incorporation can influence the conformational properties and biological activity of the resulting peptides.



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Caption: Synthetic pathway and application workflow of **Boc-L-2-aminobutanoic acid**.

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## References

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